

# DIANA fMRI Technical Support Center: Navigating the Challenges of Reliability

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This technical support center provides essential guidance on the reliability of Direct Imaging of Neuronal Activity (**DIANA**) fMRI findings. In light of recent scientific scrutiny and challenges in reproducing original results, this resource offers troubleshooting guides and frequently asked questions (FAQs) to help researchers critically evaluate data and avoid common pitfalls.

## Frequently Asked Questions (FAQs)

Q1: What is the current scientific consensus on the reliability of **DIANA** fMRI?

A1: The reliability of **DIANA** fMRI is currently a subject of significant controversy within the neuroimaging community.<sup>[1]</sup> Several independent research groups have failed to replicate the original findings, which reported the direct detection of neuronal activity.<sup>[2][3][4][5]</sup> These replication failures suggest that the originally observed signals may not be of neuronal origin but rather artifacts of the experimental methodology.<sup>[2][6][7]</sup>

Q2: Has the original **DIANA** fMRI paper been retracted?

A2: Yes, the original 2022 paper published in Science that introduced the **DIANA** fMRI method was retracted by the authors in September 2025.<sup>[8]</sup> The retraction notice stated that upon reanalysis, the additional results did not robustly support the original conclusions.<sup>[8]</sup>

Q3: What are the primary concerns raised by replication studies?

A3: The main concerns highlighted by studies attempting to replicate the **DIANA** findings include:

- **Signal as an Artifact:** Evidence suggests the "**DIANA** signal" may be an artifact generated by the MRI pulse sequence timing and its interaction with the hardware, rather than a direct measure of neural activity.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- **Cherry-Picking of Data:** One replication attempt could only generate a **DIANA**-like signal when they selectively analyzed trials that already resembled the expected signal, raising concerns about potential bias in the original data analysis.[\[3\]](#)[\[9\]](#)
- **Lack of a Clear Biophysical Mechanism:** There is no well-established biophysical explanation for how **DIANA** fMRI would directly measure neuronal activity, making it difficult to distinguish a true signal from noise or artifacts.[\[10\]](#)

## Troubleshooting Guide: Identifying Potential Artifacts

Users of **DIANA**-like fMRI methods should be vigilant for potential artifacts that can mimic neuronal signals. This guide outlines common issues and steps to investigate them.

Potential Issue	Description	Troubleshooting Steps
Pulse Sequence Timing Artifacts	The interaction between the MRI's radiofrequency pulses and data acquisition timing can create spurious signals.[7] A slight delay in the trigger signal for animal stimulation has been identified as a potential source of artifacts.[8]	1. Run control experiments without any neuronal stimulation to see if a similar signal is present. 2. Vary the timing of the stimulus presentation relative to the MRI data acquisition. A true neuronal signal should have a consistent temporal relationship to the stimulus, while an artifact might be locked to the acquisition timing. 3. Consult with an MRI physicist to review the specifics of your pulse sequence and its implementation.
Subject Motion	Even minute head movements can introduce significant signal changes that may be misinterpreted as functional activation, especially with the high temporal resolution of DIANA.[11]	1. Rigorously analyze motion correction parameters. 2. Exclude runs with motion exceeding a predefined threshold (e.g., more than the size of a voxel).[12] 3. Employ prospective motion correction techniques if available.
Inflow Effects	The flow of fresh, unsaturated blood into the imaging slice can cause signal changes that are not directly related to local neuronal activity.[11] This is a particular concern in slice-selective acquisitions.	1. Use a larger imaging volume or a 3D acquisition sequence if possible to minimize inflow effects. 2. Acquire data with and without arterial spin labeling (ASL) to estimate the contribution of perfusion to the signal.

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Data Analysis Bias	As suggested by some replication studies, selective averaging of trials can create an apparent signal from noisy data. <a href="#">[3]</a>	1. Establish and adhere to a strict, a priori data exclusion and analysis plan. 2. Avoid any data selection based on whether it conforms to the expected outcome. 3. Perform robust statistical testing with appropriate corrections for multiple comparisons.
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## Experimental Protocols

Understanding the methodologies is key to interpreting the **DIANA** fMRI literature. Below are summaries of the original proposed protocol and a generalized protocol for a control experiment to test for artifacts.

Original **DIANA** fMRI Protocol (as described in initial reports)

This protocol is presented for informational purposes to help understand the context of the **DIANA** controversy.

- Animal Preparation: Anesthetized mice were used in the original studies.[\[3\]](#)[\[13\]](#) Anesthesia was maintained with a continuous infusion of ketamine and xylazine.[\[13\]](#)
- Stimulation: Electrical stimulation was applied to the whiskers of the mice.[\[3\]](#)
- fMRI Acquisition:
  - A shuffled line scanning k-t pulse sequence was used.[\[13\]](#)
  - High temporal resolution was achieved with a TR of 5 ms and a TE of 2 ms.[\[13\]](#)[\[14\]](#)
  - Data was acquired on a high-field MRI scanner (e.g., 9.4 T).[\[13\]](#)[\[14\]](#)
- Data Analysis:
  - Multiple trials were averaged to improve the signal-to-noise ratio.[\[13\]](#)

- A region of interest (ROI) was typically defined in the primary somatosensory cortex.[\[13\]](#)

### Control Experiment Protocol to Test for Artifacts

This protocol is designed to investigate whether observed signals are of neuronal origin or are artifacts of the experimental setup.

- Animal Preparation: Same as the original protocol to maintain consistency.
- "Sham" Stimulation:
  - No Stimulation: Run the entire **DIANA** fMRI sequence without any external stimulation.
  - Disconnected Stimulator: Run the sequence with the stimulator trigger active but the stimulator disconnected from the animal. This tests for electrical interference from the trigger itself.[\[6\]](#)
- fMRI Acquisition: Identical fMRI parameters as the original experiment.
- Data Analysis:
  - Analyze the data from the control conditions using the exact same analysis pipeline as the stimulation condition.
  - Compare the results. The presence of a "**DIANA**-like" signal in the control conditions would strongly suggest it is an artifact.[\[6\]](#)

## Quantitative Data Summary

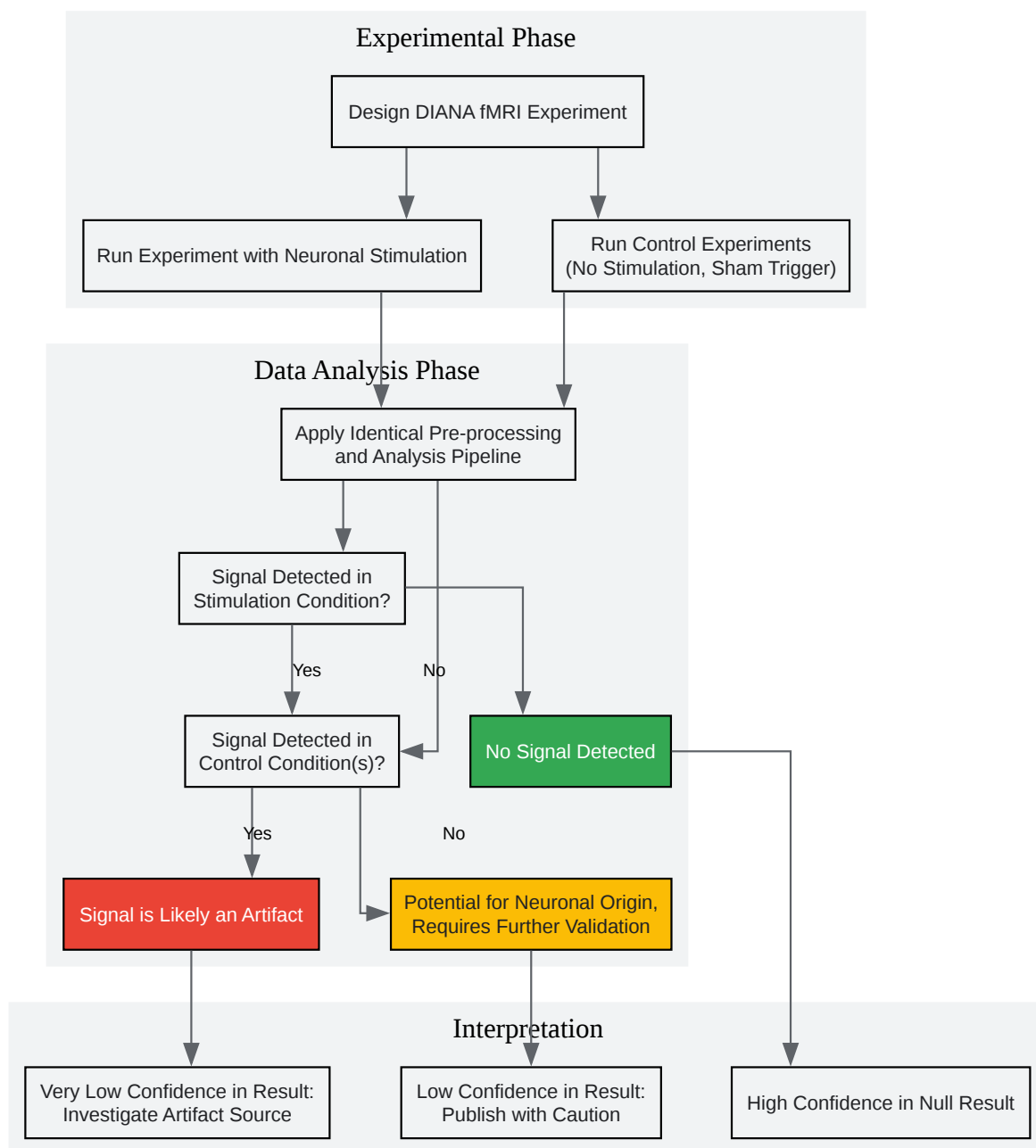
The following table summarizes the reported characteristics of the **DIANA** signal from the original study and the findings from replication attempts. The discrepancies in these values are central to the ongoing debate.

Parameter	Original DIANA Study Report (Toi et al., 2022)	Replication/Artifact Studies' Findings
Signal Peak Timing	~25 milliseconds after stimulus[8]	An 18-millisecond peak was found, but attributed to data-collection timing artifacts.[3]
Signal Amplitude	~0.2% signal change[6]	A ~0.02% signal increase was observed in one human study, but was not distinguishable from noise in control regions. [15]
Reproducibility	Initially reported as robustly detectable.	Multiple independent labs failed to replicate the findings. [2][3][4][5]
Likely Signal Source	Proposed to be direct neuronal activity.[16]	Attributed to pulse sequence artifacts, timing errors, and/or biased data selection.[2][3][6][8]

## Visualizations

### Logical Workflow for Critical Evaluation of **DIANA** fMRI Data

This diagram outlines a recommended workflow for researchers investigating or encountering **DIANA** fMRI findings. It emphasizes a structured approach to identifying potential artifacts.

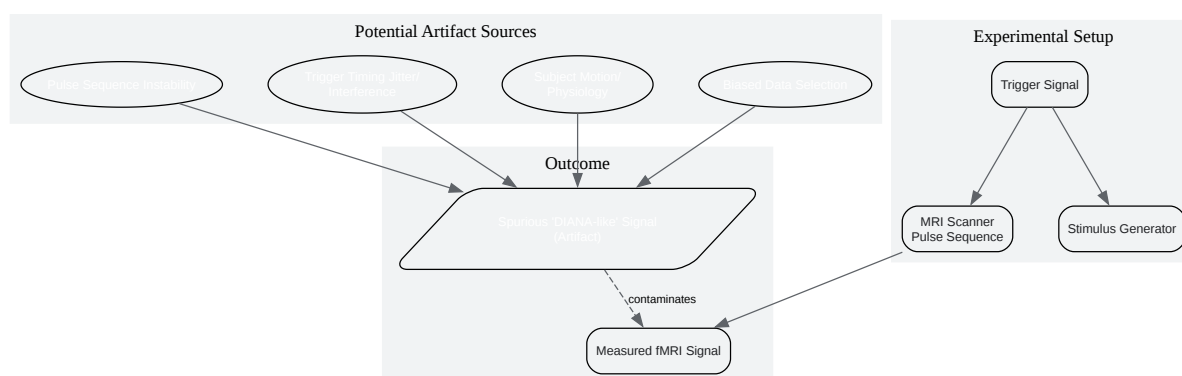


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Caption: Critical evaluation workflow for **DIANA** fMRI experiments.

## Proposed Sources of Artifact in **DIANA** fMRI

This diagram illustrates the potential pathways through which non-neuronal signals (artifacts) can be generated in a **DIANA** fMRI experiment.



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## References

- 1. biorxiv.org [biorxiv.org]
- 2. scitechdaily.com [scitechdaily.com]



- 3. Two studies fail to replicate ‘holy grail’ DIANA fMRI method for detecting neural activity | The Transmitter: Neuroscience News and Perspectives [thetransmitter.org]
- 4. No Replication of Direct Neuronal Activity-related (DIANA) fMRI in Anesthetized Mice [ouci.dntb.gov.ua]
- 5. No One Can Replicate a Revolutionary fMRI Technique | RealClearScience [realclearscience.com]
- 6. A different interpretation of the DIANA fMRI signal - PMC [pmc.ncbi.nlm.nih.gov]
- 7. (ISMRM 2024) A different interpretation of the DIANA fMRI signal [archive.ismrm.org]
- 8. Authors retract Science paper on controversial fMRI method | The Transmitter: Neuroscience News and Perspectives [thetransmitter.org]
- 9. Is DIANA fMRI Data Real? | The Scientist [the-scientist.com]
- 10. researchgate.net [researchgate.net]
- 11. [2303.00161] Initial experiences with Direct Imaging of Neuronal Activity (DIANA) in humans [arxiv.org]
- 12. youtube.com [youtube.com]
- 13. No Replication of Direct Neuronal Activity-related (DIANA) fMRI in Anesthetized Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 14. youtube.com [youtube.com]
- 15. UQ eSpace [espace.library.uq.edu.au]
- 16. DIANA—a Noninvasive Approach for In Vivo Direct Imaging of Neuronal Activity | Lab Manager [labmanager.com]
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